

Application Notes and Protocols for Broth Microdilution Assay of Brevinin-1Lb

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Compound of Interest

Compound Name: *Brevinin-1Lb*

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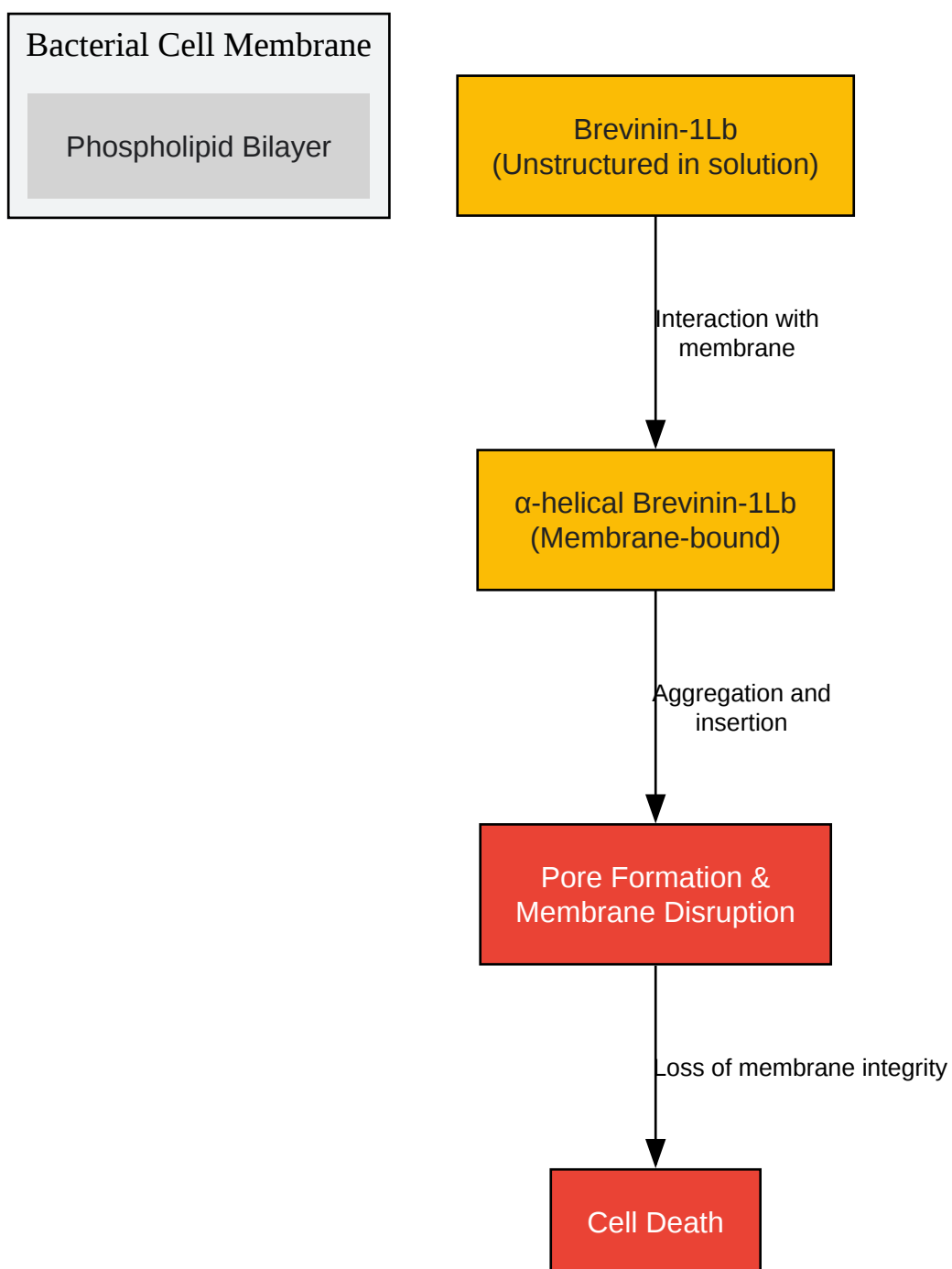
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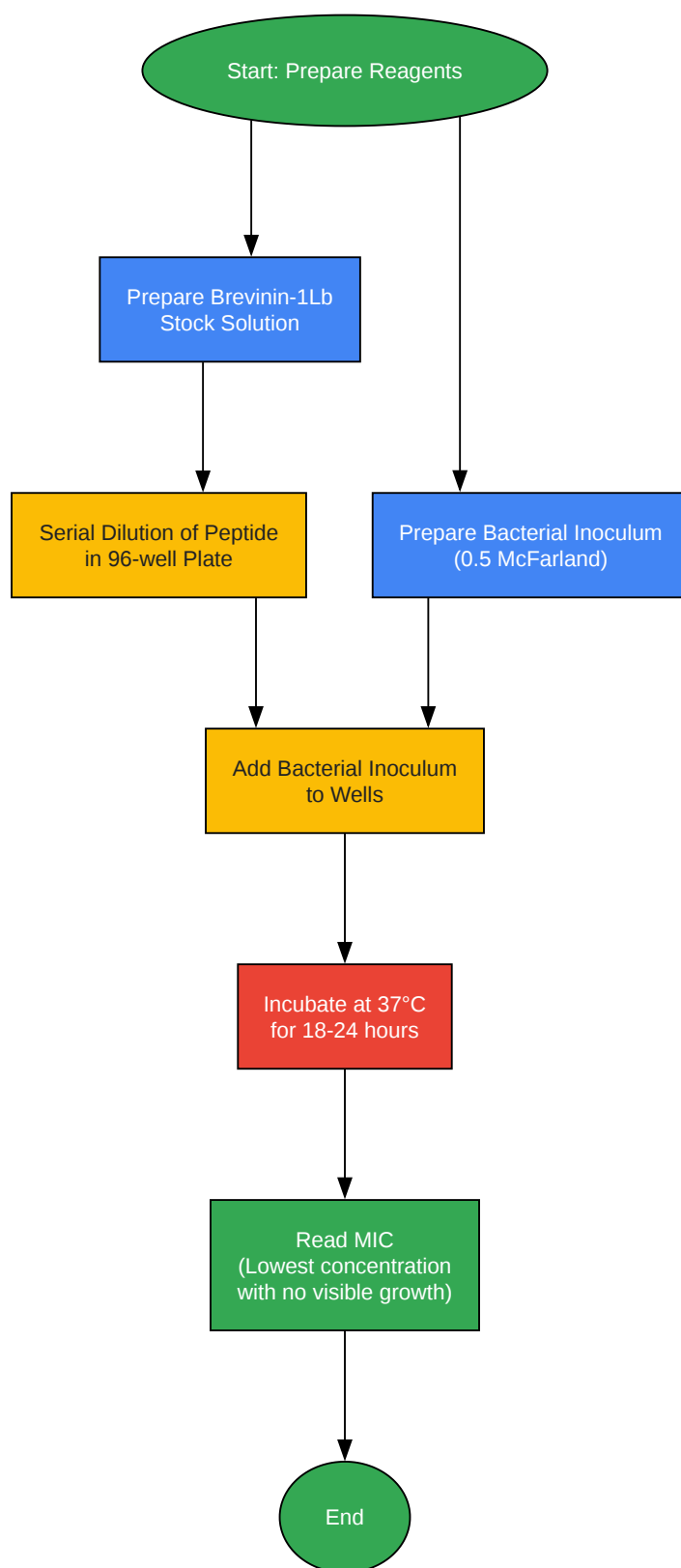
Introduction

Brevinin-1Lb is a cationic antimicrobial peptide (AMP) belonging to the brevinin-1 family, originally isolated from the skin secretions of the frog, *Rana luteiventris*.^[1] Like other members of its family, **Brevinin-1Lb** exhibits broad-spectrum antimicrobial activity against a range of microorganisms.^[1] This document provides a detailed protocol for determining the antimicrobial efficacy of **Brevinin-1Lb** using the broth microdilution assay to establish its Minimum Inhibitory Concentration (MIC). The MIC is the lowest concentration of an antimicrobial agent that prevents the visible growth of a microorganism. This method is a standardized and widely accepted technique for antimicrobial susceptibility testing.

Mechanism of Action

The primary antimicrobial mechanism of brevinin-1 peptides involves the disruption of microbial cell membranes.^[1] In an aqueous environment, **Brevinin-1Lb** is largely unstructured but adopts an amphipathic α -helical conformation in the hydrophobic environment of a cell membrane. This structural change facilitates the peptide's interaction with the anionic phospholipids of the bacterial membrane, leading to membrane permeabilization, leakage of cellular contents, and ultimately, cell death.^[1]





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